

5-Bromo-2-fluoroanisole commercial suppliers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Bromo-2-fluoroanisole

Cat. No.: B123389

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An In-depth Technical Guide to **5-Bromo-2-fluoroanisole** for Researchers and Drug Development Professionals

Introduction

5-Bromo-2-fluoroanisole is a halogenated aromatic ether that serves as a valuable building block in organic synthesis. Its unique substitution pattern, featuring a bromine atom, a fluorine atom, and a methoxy group on a benzene ring, makes it a versatile reagent for introducing these functionalities into more complex molecules. This is particularly relevant in the field of medicinal chemistry, where the strategic incorporation of fluorine can significantly enhance the metabolic stability and bioavailability of drug candidates.^{[1][2][3]} The bromine atom provides a reactive handle for various cross-coupling reactions, enabling the construction of intricate molecular architectures essential for modern pharmaceuticals.^[1] This guide provides an overview of the commercial availability, physicochemical properties, and synthetic applications of **5-Bromo-2-fluoroanisole**.

Commercial Availability

5-Bromo-2-fluoroanisole is readily available from several commercial suppliers of fine chemicals. The purity and available quantities may vary by supplier.

Supplier	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity
Santa Cruz Biotechnology	103291-07-2	C ₇ H ₆ BrFO	205.02	N/A
Tyger Scientific Inc.	103291-07-2	C ₇ H ₆ BrFO	205.03	N/A
Apollo Scientific	103291-07-2	C ₇ H ₆ BrFO	205.02	97%

Physicochemical Properties

A summary of the key physical and chemical properties of **5-Bromo-2-fluoroanisole** is presented below. This data is essential for its appropriate handling, storage, and use in experimental setups.

Property	Value	Reference
CAS Number	103291-07-2	[4][5][6]
Molecular Formula	C ₇ H ₆ BrFO	[4][5]
Molecular Weight	205.02 g/mol	[4][6]
Synonyms	4-Bromo-1-fluoro-2-methoxybenzene, 5-Bromo-2-fluorophenyl methyl ether	[6]
Boiling Point	82-85 °C	[6]
Flash Point	98 °C	[6]

Health and Safety Information

5-Bromo-2-fluoroanisole is classified as an irritant.[6] It may cause respiratory irritation, skin irritation, and serious eye irritation.[6] Appropriate personal protective equipment, including gloves, protective clothing, and eye/face protection, should be worn when handling this

chemical.^[7] It is recommended to use this compound in a well-ventilated area or outdoors.^[6]
^[7]

Experimental Protocols

Synthesis of 2-Bromo-5-fluorophenol from 5-Bromo-2-fluoroanisole

This protocol describes the demethylation of **5-Bromo-2-fluoroanisole** to yield 2-Bromo-5-fluorophenol, a common transformation in organic synthesis.

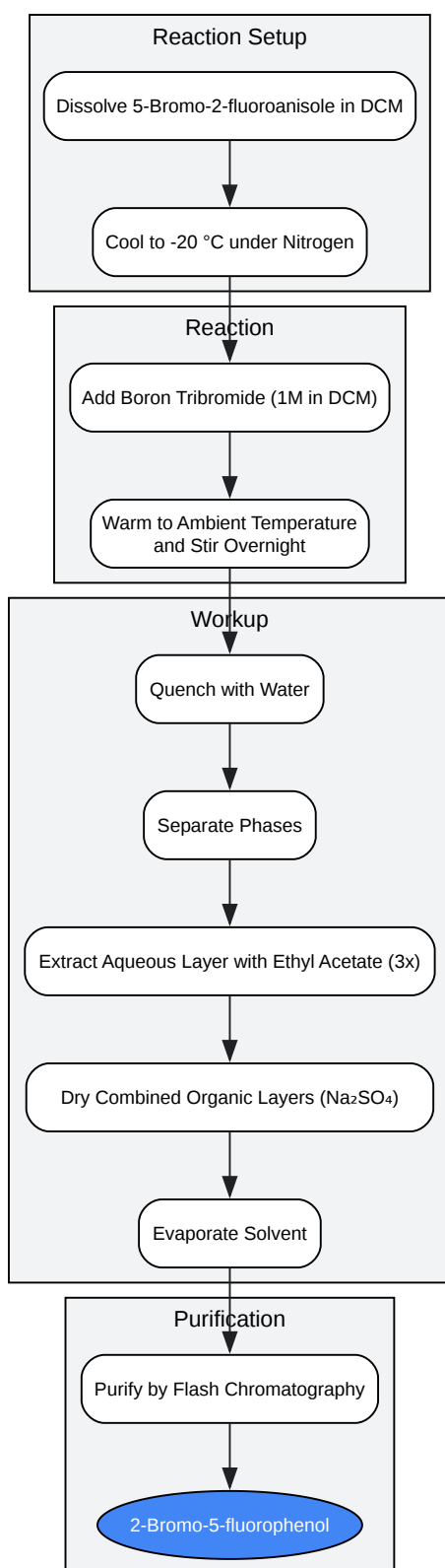
Materials:

- **5-Bromo-2-fluoroanisole**
- Dichloromethane (DCM)
- Boron tribromide (BBr₃), 1 M solution in DCM
- Water
- Ethyl acetate
- Sodium sulfate (Na₂SO₄)
- Silica gel for flash chromatography

Procedure:

- A solution of **5-Bromo-2-fluoroanisole** in DCM (4 mL/mmol) is cooled to -20 °C in a nitrogen atmosphere.
- Boron tribromide (3 equivalents, 1 M in DCM) is added to the stirred solution at -20 °C.
- The reaction mixture is then allowed to warm to ambient temperature and stirred overnight.
- The reaction is quenched by the addition of water, and the phases are separated.
- The aqueous layer is extracted three times with ethyl acetate.

- The combined organic layers are dried over anhydrous Na_2SO_4 .
- The solvent is removed under reduced pressure.
- The crude product is purified by flash chromatography on silica gel to yield 2-Bromo-5-fluorophenol.[8]

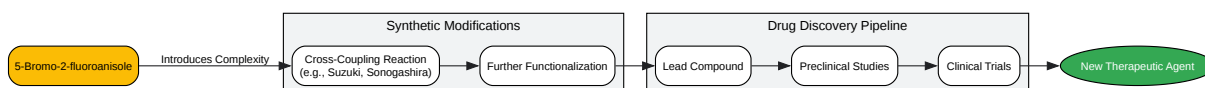


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Caption: Experimental workflow for the synthesis of 2-Bromo-5-fluorophenol.

Applications in Drug Discovery

5-Bromo-2-fluoroanisole is a key intermediate in the synthesis of various pharmaceuticals.[2] The presence of both fluorine and bromine atoms makes it a powerful tool for medicinal chemists.[1] Fluorine can enhance a molecule's pharmacological profile, including binding affinity and metabolic stability, leading to improved bioavailability and a longer half-life.[1][2] Bromine serves as a versatile reactive site for cross-coupling reactions, which are fundamental for constructing the complex carbon skeletons of modern drugs.[1] This compound has been utilized in the synthesis of therapeutic agents such as anti-addiction agents, analgesics, and anti-inflammatory compounds.[1]



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Caption: Role of **5-Bromo-2-fluoroanisole** in a drug discovery workflow.

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- To cite this document: BenchChem. [5-Bromo-2-fluoroanisole commercial suppliers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b123389#5-bromo-2-fluoroanisole-commercial-suppliers]

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